

# In-Depth Technical Guide: Biotin-C4-amide-C5-NH2

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## Compound of Interest

Compound Name: Biotin-C4-amide-C5-NH2

Cat. No.: B11827870

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biotin-C4-amide-C5-NH2**, a critical reagent in bioconjugation and antibody-drug conjugate (ADC) development. This document details its chemical properties, identifies key suppliers, and outlines its primary applications, complete with illustrative workflows.

## Core Compound Data

**Biotin-C4-amide-C5-NH2** is a versatile linker molecule that incorporates a biotin moiety for affinity-based applications and a primary amine for conjugation.

Property	Value
CAS Number	151294-96-1[1]
Molecular Formula	C14H26N4O2S[1]
Molecular Weight	314.45 g/mol [1]
Synonyms	N-(4-Aminobutyl)-5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanamide, N-(4-Aminobutyl)biotinamide

## Commercial Suppliers

A variety of chemical suppliers offer **Biotin-C4-amide-C5-NH2**, ensuring its accessibility for research and development purposes.

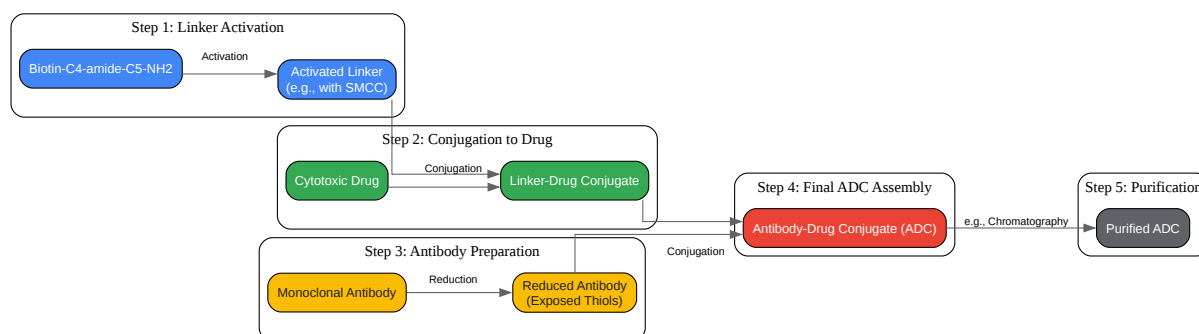
Supplier	Purity	Notes
Chemsrc	Varies by vendor	Platform with multiple suppliers.
Xcess Biosciences	Not specified	Described as a cleavable ADC linker.[2]
ALFAGEN	Not specified	Labeled as a cleavable ADC linker.[3]
DC Chemicals	>98%	Marketed as a cleavable ADC linker.[4]
ChemicalBook	Not specified	Listed as a cleavable ADC linker.[5]

## Primary Application: Antibody-Drug Conjugate (ADC) Synthesis

The principal application of **Biotin-C4-amide-C5-NH2** is as a cleavable linker in the synthesis of ADCs.[1][2][3][4][5] ADCs are a class of targeted therapeutics that utilize a monoclonal antibody to deliver a potent cytotoxic agent specifically to cancer cells. The linker plays a crucial role in connecting the antibody to the drug and is designed to be stable in circulation but to release the payload upon internalization into the target cell.

## Experimental Workflow: ADC Synthesis

The following diagram illustrates a generalized workflow for the synthesis of an antibody-drug conjugate utilizing a biotinylated linker like **Biotin-C4-amide-C5-NH2**. This workflow represents a common strategy in ADC development, where the biotin group can be used for purification or as a secondary targeting/detection mechanism.



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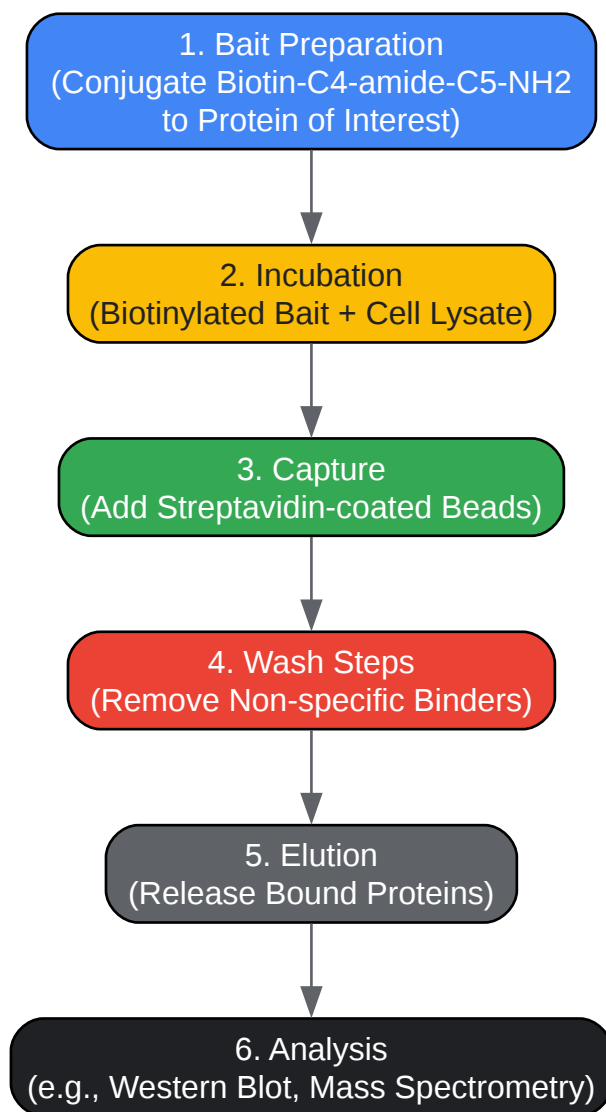
Caption: Generalized workflow for Antibody-Drug Conjugate (ADC) synthesis.

## Signaling Pathways

**Biotin-C4-amide-C5-NH<sub>2</sub>** is a synthetic linker and does not have a direct role in modulating biological signaling pathways. Its utility lies in its application as a tool to create targeted therapeutics, such as ADCs, which are designed to interact with specific cellular pathways. For instance, an ADC constructed with this linker could deliver a drug that inhibits a signaling pathway critical for cancer cell survival. The biotin component can also be used in affinity-based pull-down assays to study protein-protein interactions, which are fundamental to virtually all signaling pathways.

## Experimental Workflow: Affinity-Based Protein Pull-Down

The diagram below outlines the logical steps involved in using a biotinylated molecule for a pull-down experiment to identify protein interaction partners.



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Caption: Workflow for an affinity-based protein pull-down assay.

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## References

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